

synthesis of 4-[(4-Bromophenyl)amino]-4-oxobutanoic acid from succinic anhydride

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Compound of Interest

Compound Name: 4-[(4-Bromophenyl)amino]-4-oxobutanoic acid

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Technical Guide: Synthesis of 4-[(4-Bromophenyl)amino]-4-oxobutanoic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis of **4-[(4-Bromophenyl)amino]-4-oxobutanoic acid**, a valuable intermediate in pharmaceutical and chemical research. The synthesis involves the nucleophilic acyl substitution reaction between succinic anhydride and 4-bromoaniline.

Chemical Reaction and Mechanism

The core of this synthesis is the aminolysis of succinic anhydride.^[1] In this reaction, the primary amine, 4-bromoaniline, acts as a nucleophile, attacking one of the carbonyl carbons of succinic anhydride. This leads to the opening of the anhydride ring and the formation of a succinamic acid derivative, specifically **4-[(4-Bromophenyl)amino]-4-oxobutanoic acid**.^{[1][2]} The reaction is typically carried out in a suitable solvent and may be facilitated by heat.

The general mechanism involves the nucleophilic attack of the amine on the electrophilic carbonyl carbon of the anhydride, forming a tetrahedral intermediate. Subsequent collapse of this intermediate and proton transfer results in the formation of the final amide product.

Experimental Protocol

A reliable method for the synthesis of **4-[(4-Bromophenyl)amino]-4-oxobutanoic acid** has been reported as follows[3]:

Materials:

- Succinic anhydride
- 4-Bromoaniline
- Glacial acetic acid
- Cold water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Filtration apparatus (e.g., Büchner funnel)
- Vacuum source

Procedure:

- In a round-bottom flask, dissolve equimolar amounts (1.0 equivalent of each) of succinic anhydride and 4-bromoaniline in glacial acetic acid.
- Attach a reflux condenser to the flask.
- Heat the reaction mixture to reflux at 120°C for 4 hours.
- After the reflux period, allow the mixture to cool to room temperature.
- Upon cooling, a precipitate of the product will form.

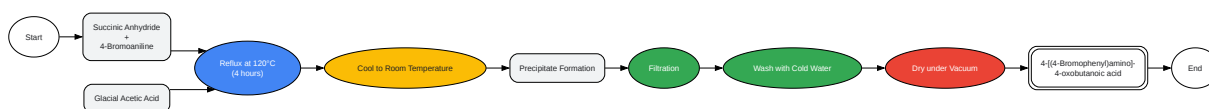
- Collect the precipitate by filtration.
- Wash the filtered solid with cold water to remove any remaining acetic acid and unreacted starting materials.
- Dry the purified product under vacuum.

Data Presentation

Parameter	Value	Reference
Reactant 1	Succinic anhydride	[3]
Reactant 2	4-Bromoaniline	[3]
Solvent	Glacial acetic acid	[3]
Reaction Temperature	120°C (Reflux)	[3]
Reaction Time	4 hours	[3]
Purification Method	Precipitation and washing with cold water	[3]

Visualizations

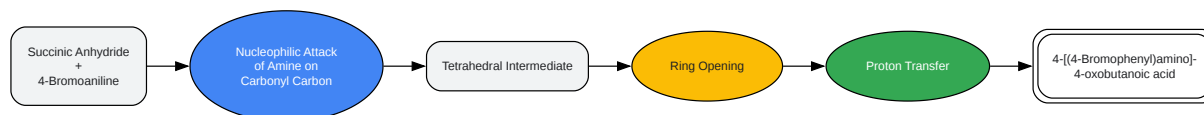
Reaction Workflow Diagram



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Caption: Workflow for the synthesis of **4-[(4-Bromophenyl)amino]-4-oxobutanoic acid**.

Signaling Pathway (Reaction Mechanism)



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Caption: Simplified mechanism for the formation of the target compound.

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References

- 1. nbino.com [nbino.com]
- 2. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 3. 4-((4-Bromophenyl)amino)-2-((2-morpholinoethyl)amino)-4-oxobutanoic acid | 1096689-88-1 | Benchchem [benchchem.com]
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